

Application Notes: Functionalized Surfaces Using 1-Hexadecyne Self-Assembled Monolayers

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Compound of Interest

Compound Name: 1-Hexadecyne

Cat. No.: B1584035

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Introduction

Self-assembled monolayers (SAMs) provide a robust and flexible platform for tailoring the surface properties of materials at the molecular level.[1] **1-Hexadecyne** (C₁₆H₃₀) is a long-chain alkyne particularly suited for creating well-ordered, dense monolayers on various substrates, most notably hydrogen-terminated silicon.[2] The key feature of a **1-Hexadecyne** SAM is its terminal alkyne group, which presents a chemically reactive handle on the surface. This terminal functionality allows for subsequent covalent modification using highly efficient and specific "click chemistry" reactions, such as the thiol-yne radical addition or copper-catalyzed azide-alkyne cycloaddition (CuAAC).[3][4]

This two-step approach—SAM formation followed by click chemistry functionalization—enables the precise immobilization of a wide array of molecules, including peptides, proteins, DNA, and small-molecule drugs. This versatility makes **1-Hexadecyne** SAMs a powerful tool in drug development, biosensor fabrication, and fundamental cell-surface interaction studies.[1][5]

Key Applications:

- **Biosensor Development:** Covalently attach antibodies, enzymes, or other recognition elements to sensor surfaces for highly specific analyte detection.[1]

- Drug Delivery Platforms: Functionalize nanoparticles or implantable devices with therapeutic agents for targeted delivery.[\[4\]](#)
- Biomimetic Surfaces: Create surfaces that mimic biological membranes or tissues to study cell adhesion, proliferation, and differentiation.[\[6\]](#)
- Wettability Control: Precisely tune the surface energy to control hydrophobic or hydrophilic interactions.[\[1\]](#)

Quantitative Data Summary

The following tables provide key properties of **1-Hexadecyne** and typical characterization data for the resulting SAMs. Values for SAMs are based on established data for analogous long-chain alkyl monolayers on silicon and can serve as benchmarks for experimental validation.

Table 1: Physicochemical Properties of **1-Hexadecyne**

Property	Value	Reference
CAS Number	629-74-3	[7]
Molecular Formula	C ₁₆ H ₃₀	[7]
Molecular Weight	222.41 g/mol	[7]
Boiling Point	284.0 °C @ 760 mmHg	[8]
Melting Point	13.0 - 16.0 °C	[8]

| Purity | Typically >90% [\[9\]](#) |

Table 2: Typical Characterization Data for **1-Hexadecyne** SAMs on Silicon

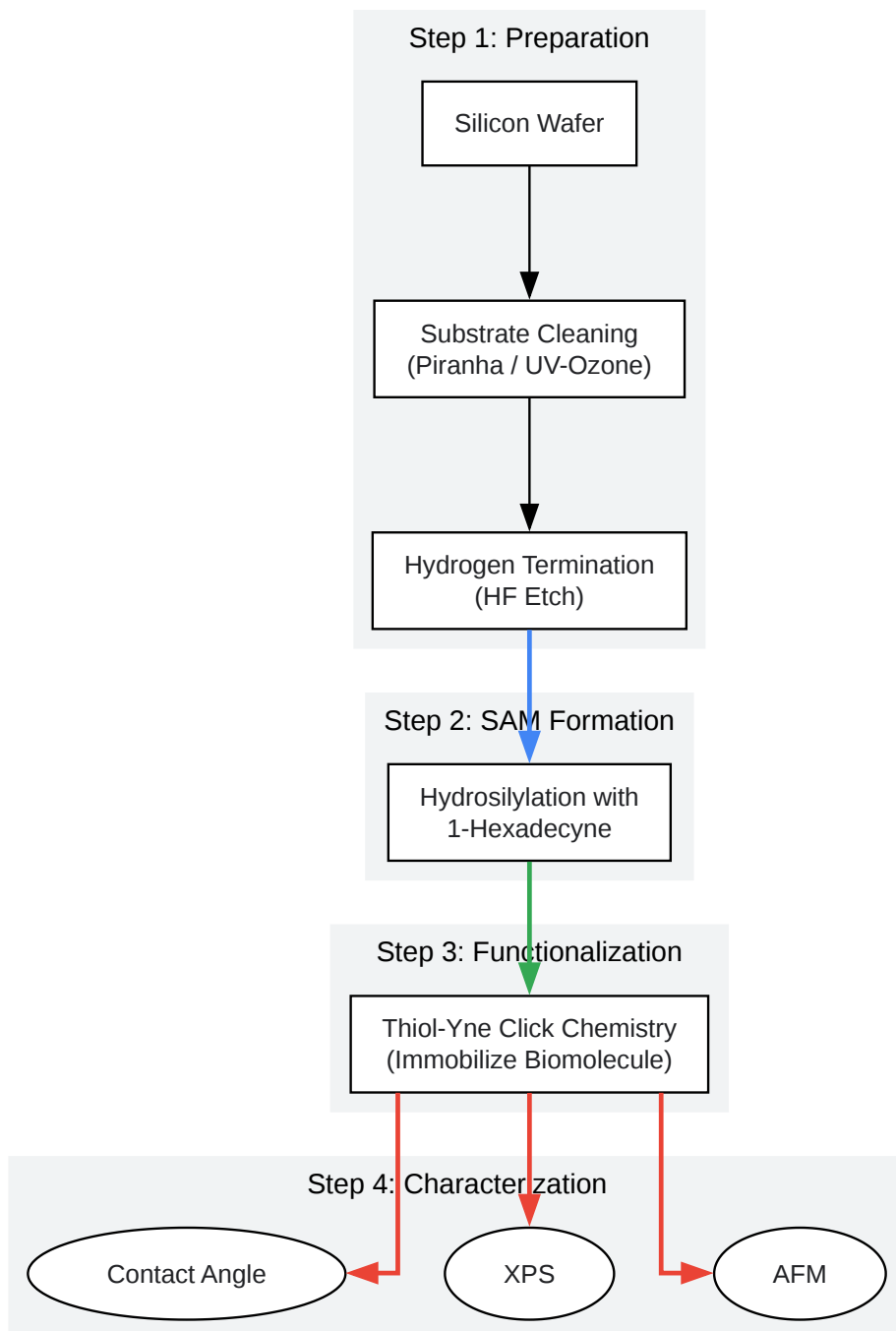
Parameter	Bare Si Substrate (H-terminated)	1-Hexadecyne SAM on Si	Functionalized SAM (e.g., with a hydrophilic peptide)
Static Water Contact Angle	< 10° (Hydrophilic)	~105-110° (Hydrophobic)	40-60° (More Hydrophilic)
Ellipsometric Thickness	N/A	~1.8 - 2.2 nm	Increase of 0.5 - 2.0 nm (depending on molecule)

| Surface Roughness (AFM, Rq) | < 0.5 nm | < 1.0 nm | < 1.5 nm |

Experimental Workflow and Signaling Pathways

The overall process for creating a functionalized surface involves substrate preparation, monolayer formation, and subsequent "click" functionalization, followed by thorough characterization.

Overall Workflow for Surface Functionalization



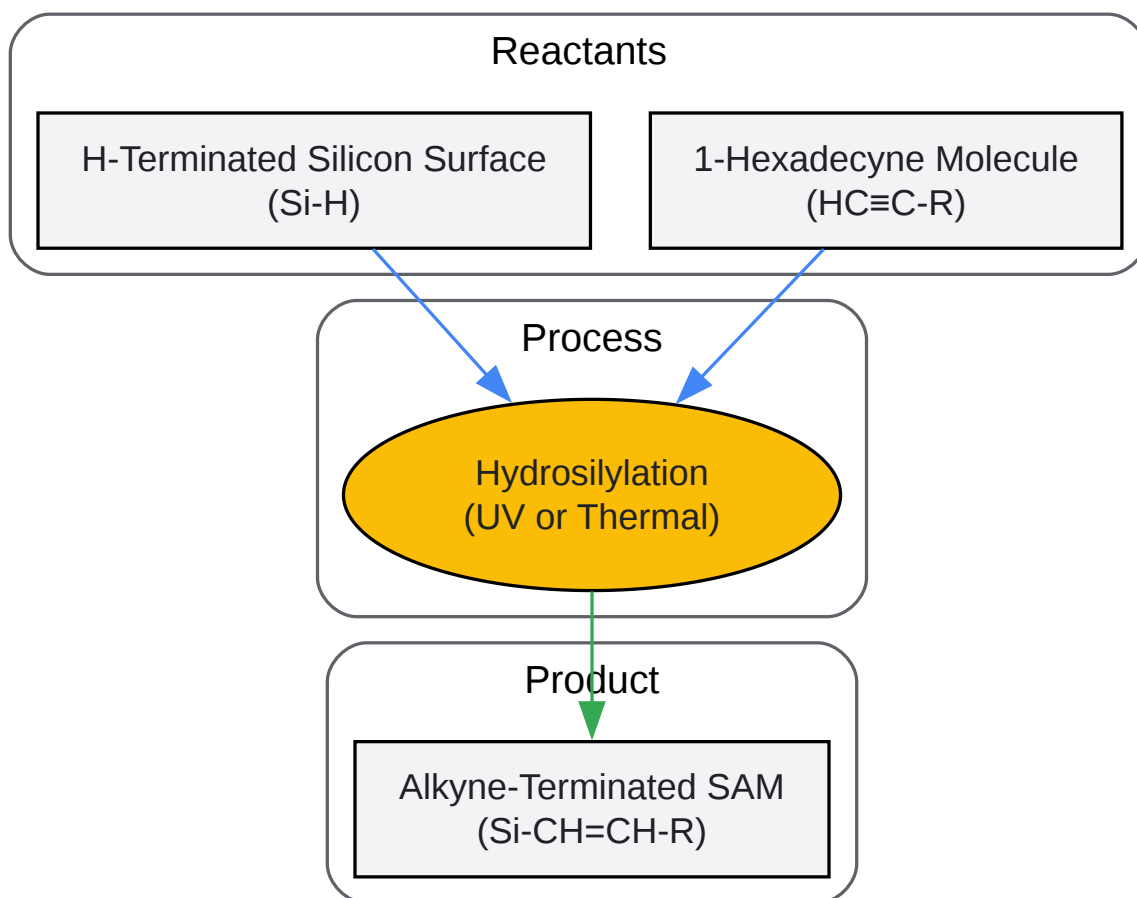
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Caption: High-level workflow for creating functionalized surfaces.

The formation of the initial monolayer occurs via a hydrosilylation reaction, where the terminal alkyne of **1-Hexadecyne** forms a stable covalent bond with the hydrogen-terminated silicon

surface.

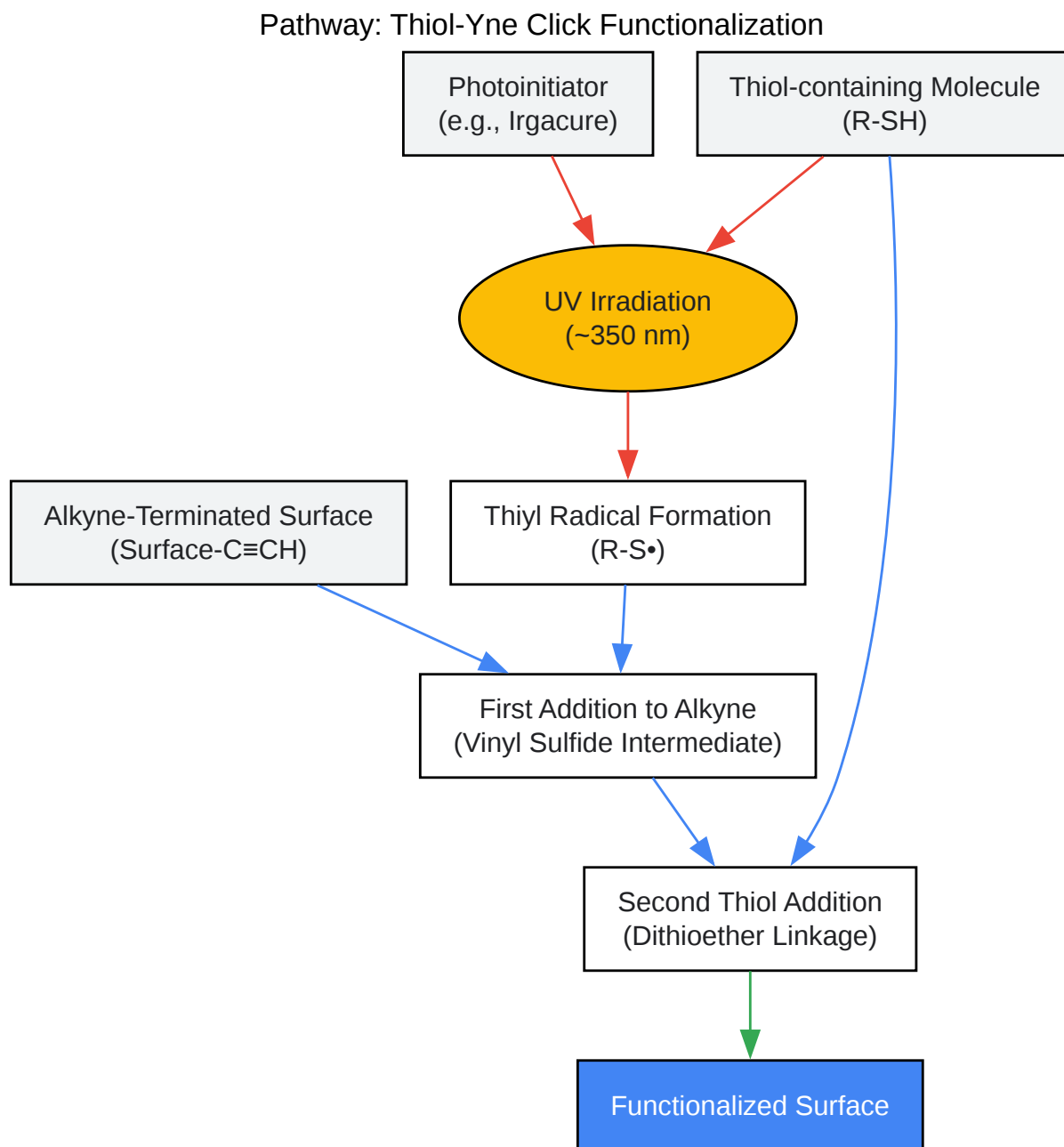
Mechanism: 1-Hexadecyne SAM Formation on Silicon



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Caption: Hydrosilylation reaction for SAM formation.

Once the alkyne-terminated surface is prepared, it can be functionalized using various click chemistry reactions. The thiol-yne reaction is a metal-free approach that uses UV light to covalently attach thiol-containing molecules.^{[3][10]}



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Caption: Radical-mediated thiol-yne click chemistry pathway.

Detailed Experimental Protocols

Protocol 1: Preparation of **1-Hexadecyne** SAMs on Silicon (100) Substrates

This protocol details the formation of a dense, alkyne-terminated monolayer on a silicon substrate via thermal hydrosilylation.

Materials:

- Silicon (100) wafers
- Acetone, Isopropanol, Methanol (semiconductor grade)
- Sulfuric acid (H_2SO_4 , 98%)
- Hydrogen peroxide (H_2O_2 , 30%)
- Hydrofluoric acid (HF, 2% aqueous solution)
- Deionized (DI) water (18.2 M Ω ·cm)
- **1-Hexadecyne** ($\geq 90\%$)
- Anhydrous Toluene or Mesitylene
- Nitrogen (N_2) gas, ultra-high purity

Procedure:

- Substrate Cleaning:
 - Cut silicon wafers to the desired size (e.g., 1x1 cm).
 - Sonicate the substrates sequentially in acetone, isopropanol, and DI water for 15 minutes each.
 - Dry the substrates under a stream of N_2 gas.
 - Prepare Piranha solution by adding H_2O_2 to H_2SO_4 in a 3:7 ratio. (CAUTION: Piranha solution is extremely corrosive and reactive. Use appropriate personal protective equipment (PPE) and work in a fume hood).

- Immerse the cleaned substrates in the Piranha solution for 30 minutes to remove organic residues and create a hydrophilic oxide layer.
- Rinse the substrates copiously with DI water and dry with N₂.
- Hydrogen Termination:
 - Immerse the oxidized substrates in a 2% HF solution for 2 minutes to etch away the silicon oxide layer, leaving a hydrogen-terminated surface (Si-H).
 - Rinse thoroughly with DI water and immediately dry with N₂. The surface should now be hydrophobic. Proceed to the next step without delay.
- Self-Assembly (Hydrosilylation):
 - Prepare a 2% (v/v) solution of **1-Hexadecyne** in anhydrous toluene or mesitylene in a Schlenk flask.
 - Degas the solution by bubbling with N₂ for 20 minutes.
 - Place the freshly prepared H-terminated silicon substrates into the solution.
 - Heat the reaction mixture at 110°C (for toluene) or 160°C (for mesitylene) under an inert N₂ atmosphere for 4-6 hours.
 - After the reaction, allow the solution to cool to room temperature.
- Post-Assembly Cleaning:
 - Remove the substrates from the solution and rinse with fresh toluene.
 - Sonicate the substrates in toluene, followed by isopropanol, for 10 minutes each to remove any physisorbed molecules.
 - Dry the substrates under a stream of N₂. The surface, now coated with a **1-Hexadecyne** SAM, is ready for characterization or further functionalization.

Protocol 2: Surface Functionalization via Photochemical Thiol-Yne Click Chemistry

This protocol describes how to attach a thiol-containing molecule (e.g., a cysteine-terminated peptide) to the alkyne-terminated surface.

Materials:

- **1-Hexadecyne** SAM-coated substrate (from Protocol 1)
- Thiol-containing molecule of interest (e.g., R-SH)
- 2,2-Dimethoxy-2-phenylacetophenone (DMPA) or other suitable photoinitiator.[\[10\]](#)
- Anhydrous, UV-transparent solvent (e.g., acetonitrile, isopropanol)
- UV lamp (e.g., 254 nm or 365 nm mercury lamp)

Procedure:

- Solution Preparation:
 - Prepare a solution containing the thiol molecule (e.g., 10 mM) and the photoinitiator (e.g., 1 mM) in the chosen anhydrous solvent.
 - Degas the solution with N₂ for 15 minutes to remove oxygen, which can quench the radical reaction.
- Click Reaction:
 - Place the **1-Hexadecyne** SAM substrate in the reaction solution inside a UV-transparent vessel.
 - Irradiate the substrate with the UV lamp for 1-2 hours under an inert atmosphere. Ensure the lamp is at a safe distance to avoid overheating.
- Post-Reaction Cleaning:
 - After irradiation, remove the substrate and rinse thoroughly with the solvent used for the reaction.

- Sonicate the substrate in fresh solvent for 10 minutes to remove any non-covalently bound molecules.
- Dry the functionalized substrate under a stream of N₂.

Protocol 3: Characterization of SAMs

1. Contact Angle Goniometry:

- Purpose: To measure changes in surface wettability, confirming the transition from a hydrophilic bare substrate to a hydrophobic alkyne-terminated SAM, and the subsequent change upon functionalization.
- Method:
 - Place a 2-5 μ L droplet of DI water on the surface.
 - Capture a profile image of the droplet.
 - Measure the angle between the substrate surface and the tangent of the droplet at the three-phase contact line.[\[11\]](#)
 - Perform measurements at multiple points on the surface to ensure homogeneity.

2. X-ray Photoelectron Spectroscopy (XPS):

- Purpose: To determine the elemental composition and chemical states of the surface, providing direct evidence of SAM formation and functionalization.
- Method:
 - Load the sample into the ultra-high vacuum chamber of the XPS instrument.
 - Acquire a survey scan to identify all elements present.
 - Acquire high-resolution scans for key elements: Si 2p, C 1s, O 1s, and any unique elements from the functional molecule (e.g., N 1s for peptides, S 2p for thiols).

- Expected Results: An increase in the C 1s signal after SAM formation. The appearance of N 1s and S 2p signals after thiol-yne functionalization with a peptide would confirm successful immobilization.[12][13]

3. Atomic Force Microscopy (AFM):

- Purpose: To visualize the surface topography, measure roughness, and confirm the formation of a uniform monolayer.
- Method:
 - Operate the AFM in tapping mode to minimize surface damage.
 - Scan a representative area (e.g., 1x1 μm) of the surface.
 - Analyze the resulting images to assess monolayer uniformity and calculate the root-mean-square (Rq) roughness.
 - If a portion of the SAM can be removed (scratched), the monolayer thickness can be estimated from the height difference.[14][15]

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References

- 1. ossila.com [ossila.com]
- 2. 1-Hexadecyne | 629-74-3 | Benchchem [benchchem.com]
- 3. research.wur.nl [research.wur.nl]
- 4. irjweb.com [irjweb.com]
- 5. researchgate.net [researchgate.net]
- 6. Loosely packed self-assembled monolayer of N-hexadecyl-3,6-di(p-mercaptophenylacetylene)carbazole on gold and its application in biomimetic membrane

research - PubMed [pubmed.ncbi.nlm.nih.gov]

- 7. 1-Hexadecyne | C16H30 | CID 12396 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 1-hexadecyne, 629-74-3 [thegoodscentscompany.com]
- 9. 1-Hexadecyne | 629-74-3 [sigmaaldrich.com]
- 10. mdpi.com [mdpi.com]
- 11. mdmf.hkust.edu.hk [mdmf.hkust.edu.hk]
- 12. researchgate.net [researchgate.net]
- 13. analyticalscience.wiley.com [analyticalscience.wiley.com]
- 14. surfacesciencewestern.com [surfacesciencewestern.com]
- 15. researchgate.net [researchgate.net]
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